

# molecular formula and CAS number for santalin A

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## Compound of Interest

Compound Name: Santalin

Cat. No.: B1143339

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## Santalin A: A Technical Guide for Researchers

### Abstract

**Santalin A**, a prominent red pigment isolated from the heartwood of *Pterocarpus santalinus*, has garnered significant interest within the scientific community for its diverse biological activities. This technical guide provides an in-depth overview of **Santalin A**, focusing on its physicochemical properties, biological functions, and the molecular mechanisms that underpin its effects. This document is intended for researchers, scientists, and professionals in drug development, offering a comprehensive resource that includes quantitative data, detailed experimental protocols, and visual representations of its engagement with cellular signaling pathways.

### Introduction

*Pterocarpus santalinus*, commonly known as Red Sandalwood, has a long history of use in traditional medicine. The therapeutic properties of its heartwood are largely attributed to a class of complex benzoxanthrone pigments known as **santalins**. Among these, **Santalin A** is a major constituent and has been the subject of various scientific investigations. Its potential as a depigmenting agent, antioxidant, and anti-inflammatory compound makes it a promising candidate for further research and development in the pharmaceutical and cosmetic industries. This guide aims to consolidate the current technical knowledge on **Santalin A** to facilitate future studies.

## Physicochemical Properties

**Santalin A** is a complex polyphenolic compound with the following key identifiers:

Property	Value	Citation(s)
Molecular Formula	C <sub>33</sub> H <sub>26</sub> O <sub>10</sub>	[1][2]
Molecular Weight	582.55 g/mol	[2]
CAS Number	38185-48-7	[1]

## Biological Activity and Quantitative Data

**Santalin A** exhibits a range of biological activities. The following tables summarize the available quantitative data.

**Table 3.1: Antioxidant Activity**

Assay	Result	Citation(s)
Total Antioxidant Capacity	285.55 ± 6.89 mg AEE/gDW	[3]
DPPH Radical Scavenging (IC <sub>50</sub> )	5.49806 µg AAE/mL	[3]
DPPH Radical Inhibition (%)	80.3%	[3]

AEE/gDW: Ascorbic Acid Equivalents per gram Dry Weight AAE/mL: Ascorbic Acid Equivalents per milliliter

**Table 3.2: Enzyme Inhibition**

Enzyme	Inhibition Type	K <sub>i</sub> Value	Citation(s)
Tyrosinase	Mixed-type	Not Reported	[4]

**Table 3.3: Anticancer Activity**

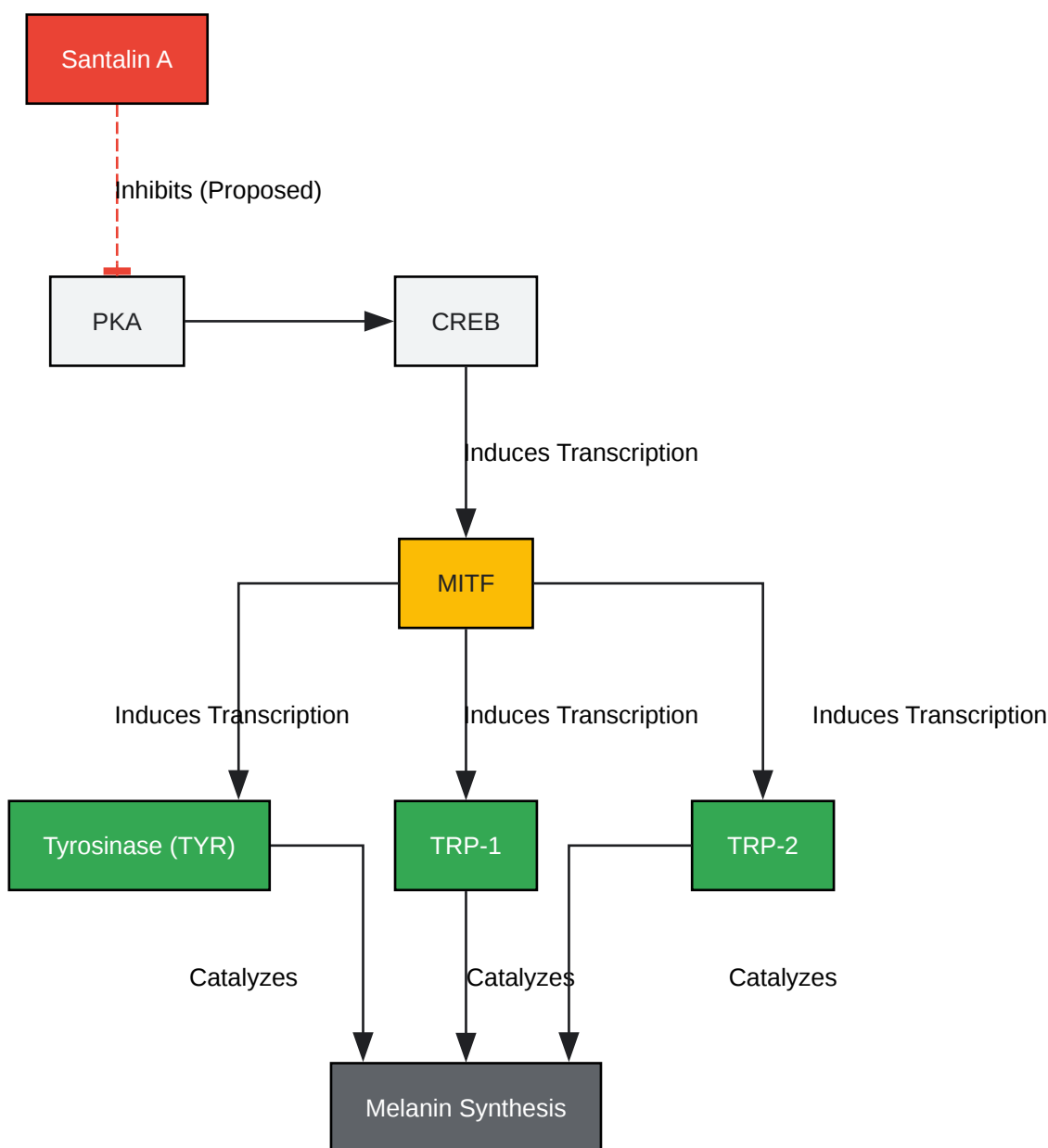
Specific IC<sub>50</sub> values for purified **Santalin A** against various cancer cell lines are not extensively reported in the available literature. Studies have often focused on the cytotoxic effects of crude extracts of *Pterocarpus santalinus*. Further research is required to determine the specific anticancer potency of isolated **Santalin A**.

## Signaling Pathways

**Santalin A** has been shown to modulate key signaling pathways involved in melanogenesis and inflammation.

### Melanogenesis Inhibition Pathway

**Santalin A** has been demonstrated to inhibit melanin synthesis by downregulating the expression of Microphthalmia-associated Transcription Factor (MITF) and its downstream targets, including tyrosinase (TYR), tyrosinase-related protein 1 (TRP-1), and tyrosinase-related protein 2 (TRP-2)[4]. MITF is a master regulator of melanocyte development and differentiation. While the precise upstream mechanism of MITF downregulation by **Santalin A** is still under investigation, it is hypothesized to interfere with key signaling cascades that converge on MITF expression, such as the cAMP/PKA pathway.



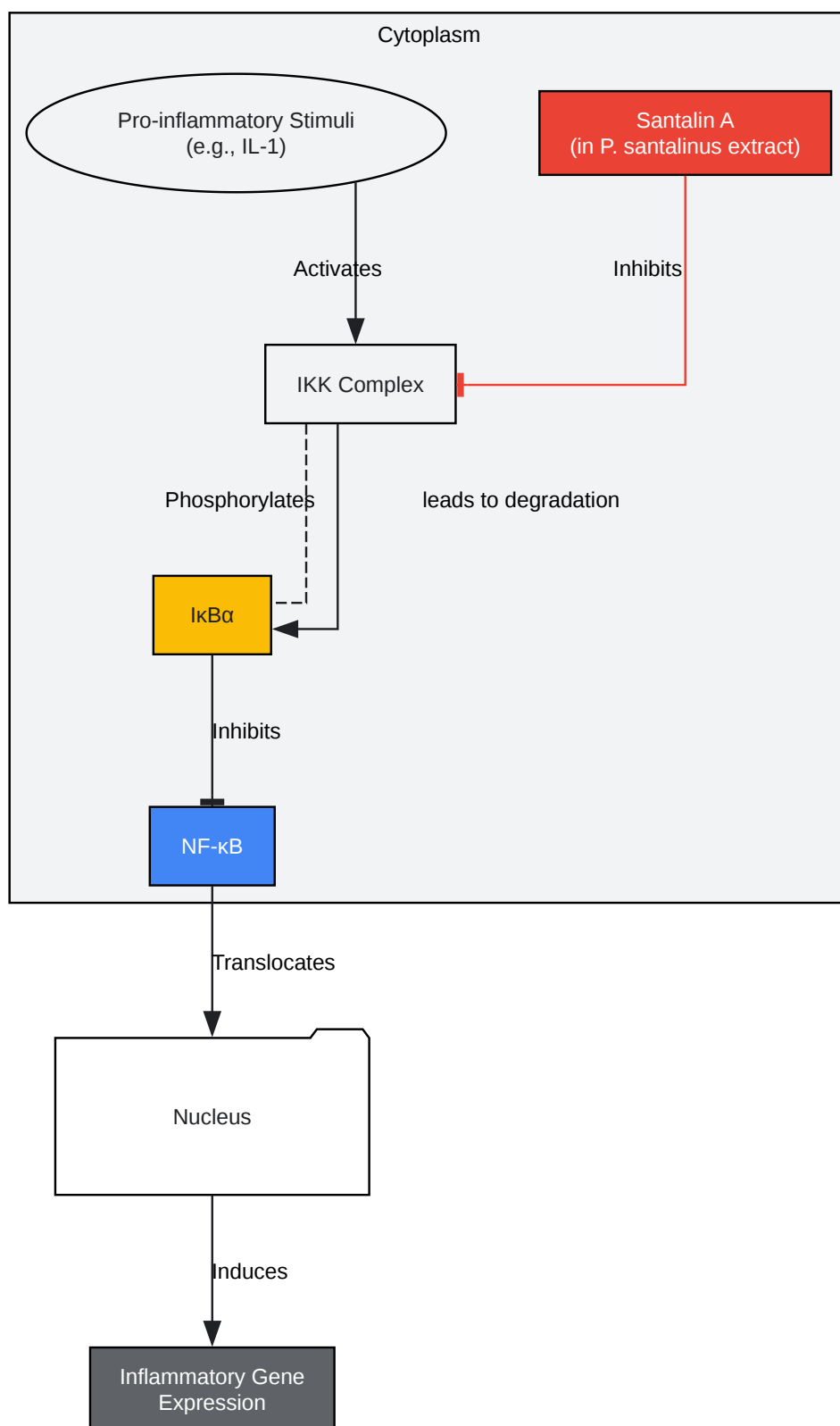
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Caption: Proposed pathway for **Santalin A**'s inhibition of melanogenesis.

## Anti-inflammatory Pathway

Extracts of *Pterocarpus santalinus*, rich in **Santalin A**, have been shown to possess anti-inflammatory properties by inhibiting the NF- $\kappa$ B (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway[5]. Pro-inflammatory stimuli typically lead to the degradation of I $\kappa$ B $\alpha$ , allowing NF- $\kappa$ B to translocate to the nucleus and induce the expression of

inflammatory genes. The extract of *P. santalinus* has been shown to suppress I $\kappa$ B $\alpha$  phosphorylation and degradation, thereby inhibiting NF- $\kappa$ B activation[5]. While **Santalin A** is a major component of this extract, other compounds may also contribute to this effect.



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